

# Chemical and physical properties of 3-Bromo-3-phenylpropanoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-3-phenylpropanoic acid

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## An In-depth Technical Guide to 3-Bromo-3-phenylpropanoic Acid

### Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **3-Bromo-3-phenylpropanoic acid** (CAS No: 15463-91-9). This halogenated carboxylic acid serves as a versatile intermediate in organic synthesis, with applications ranging from the development of pharmaceuticals to material science. This document details experimental protocols for its preparation, summarizes its key spectroscopic features, and explores its utility as a building block for more complex molecules. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Chemical and Physical Properties

**3-Bromo-3-phenylpropanoic acid** is a derivative of cinnamic acid with the molecular formula  $C_9H_9BrO_2$ .<sup>[1]</sup> Its structure, featuring a bromine atom and a phenyl group on the third carbon of a propanoic acid chain, imparts specific reactivity that makes it a valuable synthetic intermediate.<sup>[1][2]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **3-Bromo-3-phenylpropanoic acid** are summarized in the table below for easy reference and comparison.

| Property                     | Value  |
|------------------------------|--|
| Molecular Formula            | C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>   |
| Molecular Weight             | 229.07 g/mol [1][3]  |
| CAS Number                   | 15463-91-9[1][2][3]  |
| Melting Point                | 135-138°C[3] (Another source reports 206-208°C, which may refer to a different stereoisomer or related compound)[1]      |
| Boiling Point                | 301.3°C at 760 mmHg[3]   |
| Density                      | 1.554 g/cm <sup>3</sup> [3]  |
| Flash Point                  | 136°C[3]   |
| Solubility                   | Slightly soluble in cold, and soluble in hot, dry carbon disulfide.[4] It is noted to be readily decomposed by water.[4] |
| XLogP3                       | 2.6[1]   |
| Hydrogen Bond Donor Count    | 1[1]   |
| Hydrogen Bond Acceptor Count | 2[1]   |
| Refractive Index             | 1.59[3]  |
| Vapor Pressure               | 0.00047 mmHg at 25°C[3]  |
| InChI Key                    | JQRMHJWFYKSDNQ-UHFFFAOYSA-N[1][2]  |

## Synthesis and Experimental Protocols

The primary route for synthesizing **3-Bromo-3-phenylpropanoic acid** involves the addition of a bromine source to cinnamic acid. Two common experimental protocols are detailed below.

### Protocol 1: Bromination of Cinnamic Acid with Bromine

This method involves the direct addition of bromine ( $\text{Br}_2$ ) to cinnamic acid.

- Reagents:
  - Cinnamic acid
  - Bromine ( $\text{Br}_2$ )
  - Organic solvent (e.g., dichloromethane)
- Procedure:
  - Dissolve cinnamic acid in dichloromethane at room temperature to form a colorless solution.<sup>[1]</sup>
  - Slowly add a solution of bromine in the same solvent to the cinnamic acid solution.
  - The reaction is typically carried out at room temperature.<sup>[1]</sup>
  - Upon completion, the product can be isolated and purified.
- Yield: Typical yields for this type of reaction range from 80% to 93%.<sup>[1]</sup>

## Protocol 2: Hydrobromination of Cinnamic Acid

This method utilizes hydrobromic acid ( $\text{HBr}$ ) to achieve the addition across the double bond of cinnamic acid.

- Reagents:
  - Finely powdered cinnamic acid
  - Glacial acetic acid
  - Hydrogen bromide ( $\text{HBr}$ ) gas
- Procedure:

- Saturate glacial acetic acid with hydrogen bromide gas at room temperature. Approximately 1 part of glacial acetic acid dissolves 0.6 parts of HBr.[4]
- Add 10 g of finely powdered cinnamic acid to 10 g of the HBr-saturated glacial acetic acid. [4]
- Heat the mixture in a sealed tube for 2 hours at 100°C.[4]
- Upon cooling, **3-Bromo-3-phenylpropanoic acid** crystallizes out of the solution.[4]
- Collect the precipitate and wash it with a small amount of ice-cold water.
- Dry the product under a vacuum.
- Purification: The product is sensitive to water and should be recrystallized from an anhydrous solvent like dry carbon disulfide.[4] Cinnamic acid is readily soluble in cold carbon disulfide, while the product is only slightly soluble, allowing for purification.[4]

A related and often studied reaction is the bromination of trans-cinnamic acid to form 2,3-dibromo-3-phenylpropanoic acid, which serves as a precursor to other derivatives.[2][5] This reaction is highly diastereoselective, favoring the anti-addition product.[2]

## Spectroscopic Analysis

Structural confirmation and purity assessment of **3-Bromo-3-phenylpropanoic acid** are typically performed using NMR and IR spectroscopy.

- Infrared (IR) Spectroscopy: Key absorption bands are expected for the carboxylic acid and the carbon-bromine bond. The C=O stretch of the carboxylic acid is typically observed around 1700 cm<sup>-1</sup>. [1] A C-Br stretching vibration is also expected.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: The spectrum would show signals corresponding to the protons on the phenyl ring, as well as signals for the protons on the aliphatic chain adjacent to the bromine-substituted carbon.[1]

- $^{13}\text{C}$  NMR: The carbon spectrum would show distinct signals for the carboxylic acid carbon, the carbons of the phenyl ring, and the two aliphatic carbons.

While specific spectral data for **3-Bromo-3-phenylpropanoic acid** is not readily available in the provided search results, data for the related 2,3-dibromo-3-phenylpropanoic acid is referenced, indicating the common use of these techniques for characterization.[\[6\]](#)[\[7\]](#)

## Chemical Reactivity and Applications

**3-Bromo-3-phenylpropanoic acid** is a multifunctional intermediate, with its reactivity centered around the bromine atom and the carboxylic acid group.[\[2\]](#)

### Key Chemical Reactions

- **Nucleophilic Substitution:** The bromine atom is located at a benzylic position, making it a good leaving group. This allows for displacement by a wide range of nucleophiles, enabling the introduction of functional groups such as amines, hydroxides, and thiols.[\[2\]](#)
- **Reduction:** The carboxylic acid moiety can be reduced to a primary alcohol (3-bromo-3-phenylpropanol) using strong reducing agents like lithium aluminum hydride.[\[2\]](#)
- **Catalytic Hydrogenation:** This can be employed to remove the bromine atom, yielding 3-phenylpropanoic acid.[\[2\]](#)

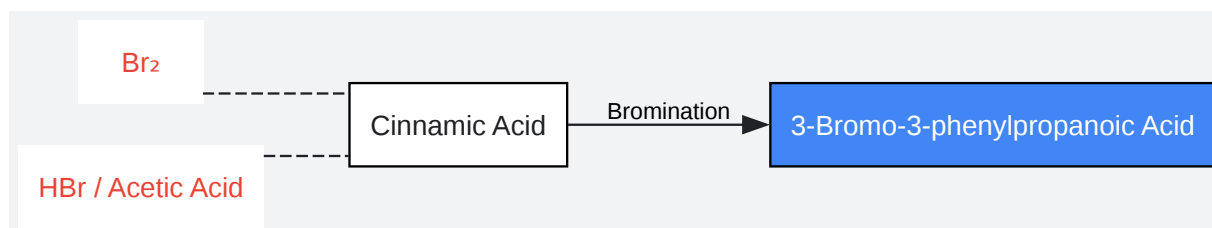
### Applications

The versatile reactivity of this compound leads to its use in several fields:

- **Organic Synthesis:** It is a crucial intermediate for synthesizing a variety of more complex organic molecules, including pharmaceuticals.[\[1\]](#)[\[2\]](#) For instance, it is a precursor for (S)-2-acetylthio-3-phenylpropanoic acid.[\[2\]](#)
- **Biochemical Research:** Its structural similarities to compounds that promote cellular growth have led to its use in studies related to muscle hypertrophy.[\[1\]](#)
- **Material Science:** It serves as a building block for creating specialized polymers and materials, such as substituted phthalocyanines used as dyes and pigments.[\[1\]](#)

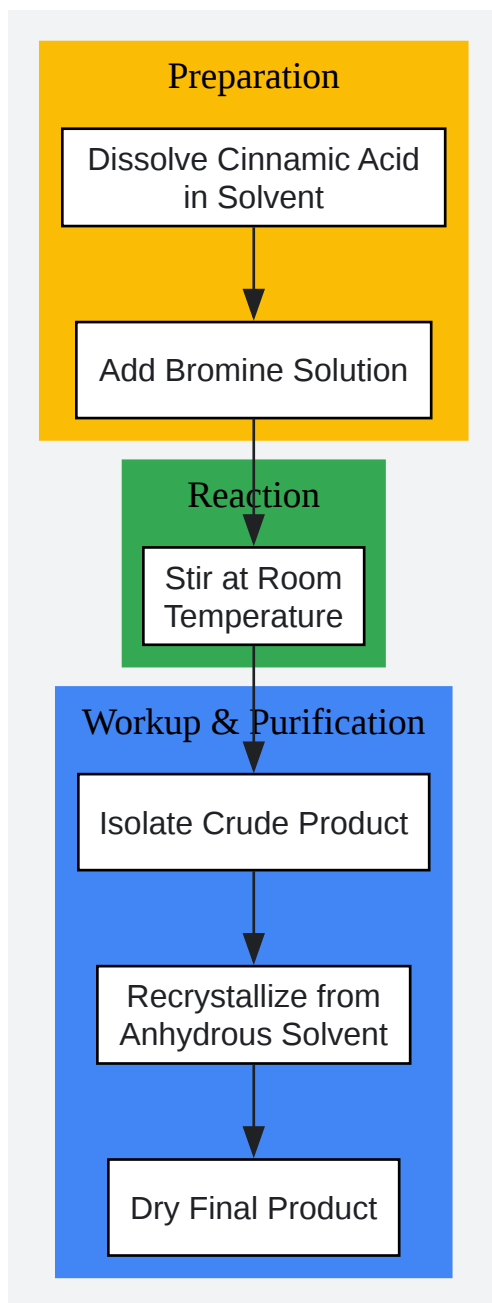
## Visualizations

The following diagrams illustrate the synthesis, experimental workflow, and chemical reactivity of **3-Bromo-3-phenylpropanoic acid**.



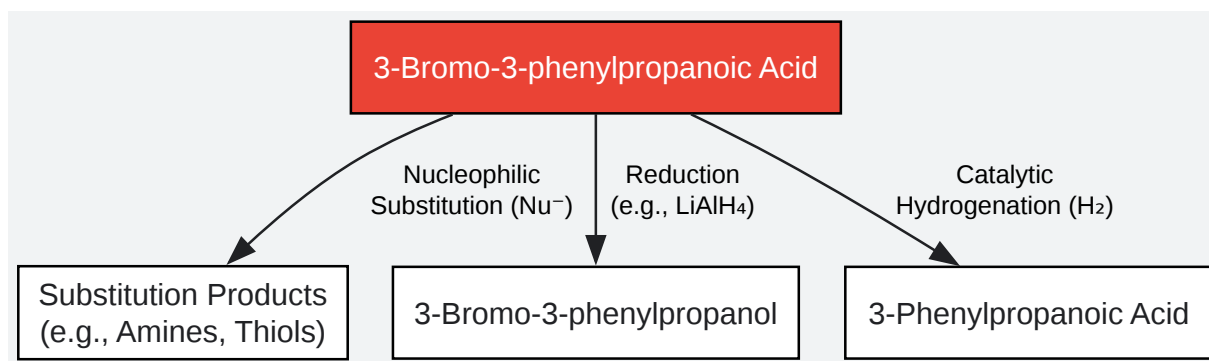
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Caption: Synthesis of **3-Bromo-3-phenylpropanoic acid** from cinnamic acid.



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Caption: General experimental workflow for bromination of cinnamic acid.



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Caption: Key chemical reactions of **3-Bromo-3-phenylpropanoic acid**.

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## References

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- To cite this document: BenchChem. [Chemical and physical properties of 3-Bromo-3-phenylpropanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046340#chemical-and-physical-properties-of-3-bromo-3-phenylpropanoic-acid]

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